

# Stability and Storage of Pyridoxine-d3: A Technical Guide

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## Compound of Interest

Compound Name: Pyridoxine-d3

Cat. No.: B12386314

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This guide provides a comprehensive overview of the stability and recommended storage conditions for **Pyridoxine-d3**, a deuterated analog of Vitamin B6. Understanding the stability profile of this isotopically labeled compound is critical for its effective use in research and pharmaceutical development, ensuring the integrity of experimental results and the quality of drug products.

## Core Stability and Storage Recommendations

**Pyridoxine-d3** is generally considered a stable compound when stored under appropriate conditions. The primary factors influencing its stability are temperature, light, and moisture. To maintain its integrity and prevent degradation, the following storage conditions are recommended.

## Summary of Storage Conditions

Parameter	Recommendation	Source(s)
Temperature (Solid Form)	Store in a freezer at -20°C for long-term storage.	[1][2]
Temperature (In Solution)	For stock solutions, store at -20°C for up to one month or at -80°C for up to six months.	[3][4]
Light Exposure	Protect from light.	[1][5]
Atmosphere	Store in a tightly sealed container to protect from moisture.	[4][6]
Shipping	Can be shipped at room temperature for short periods (less than 2 weeks).	[4]

## Physicochemical Properties and Incompatibilities

**Pyridoxine-d3** is typically supplied as a white to off-white crystalline powder. It is soluble in water and alcohol but practically insoluble in acetone, chloroform, and ether[5].

To prevent degradation and hazardous reactions, **Pyridoxine-d3** should not be stored with or exposed to:

- Strong acids and alkalis[4]
- Strong oxidizing and reducing agents[4]
- Oxidizing agents such as nitrates and chlorine bleaches, as this may pose an ignition risk[5].

## Quantitative Stability Data

While specific long-term stability data for **Pyridoxine-d3** is not extensively available in the public domain, studies on its non-deuterated counterpart, Pyridoxine, provide valuable insights into its stability profile. It is generally assumed that the deuteration at the methyl group does not significantly alter the core stability of the molecule under typical storage conditions.

A study on the stability of vitamins in parenteral nutrition (PN) solutions demonstrated that Pyridoxine is relatively stable. After 72 hours of storage, the residual quantities of Pyridoxine were:

- At 4°C: 97.5%  $\pm$  1.0%
- At 25°C with photoprotection: 93.1%  $\pm$  6.0%
- At 25°C without photoprotection: 94.0%  $\pm$  5.0%

This indicates that less than 10% degradation occurred over three days under these conditions[7]. Another study on an extemporaneously compounded oral suspension of Pyridoxine showed that it maintained at least 94.2% of its original concentration for 91 days when stored at room temperature[4].

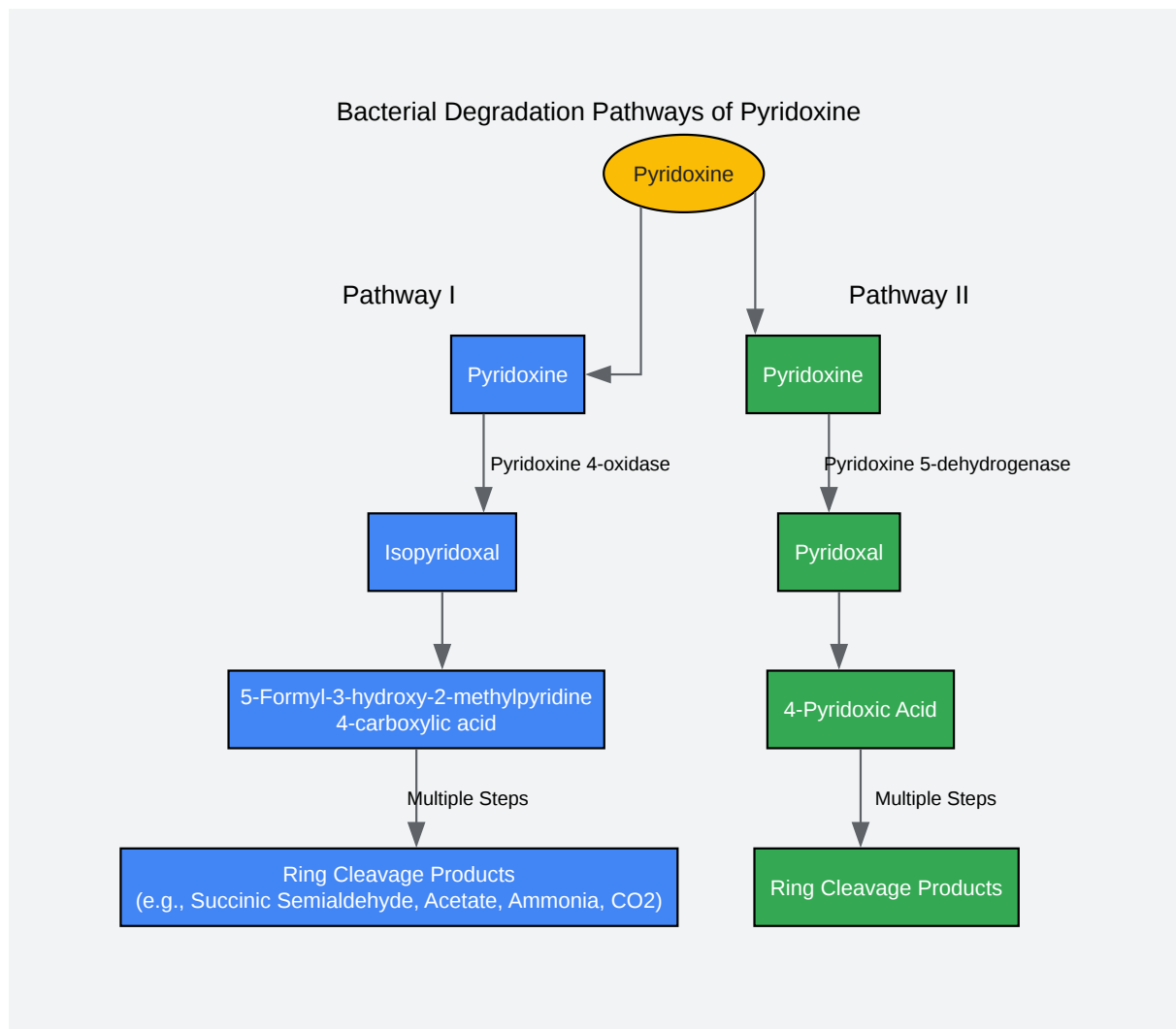
A thermogravimetric analysis of pyridoxine determined a shelf life of 0.9 years in a nitrogen atmosphere and 1.5 years in air at 25°C, based on the time for 5% decomposition[8].

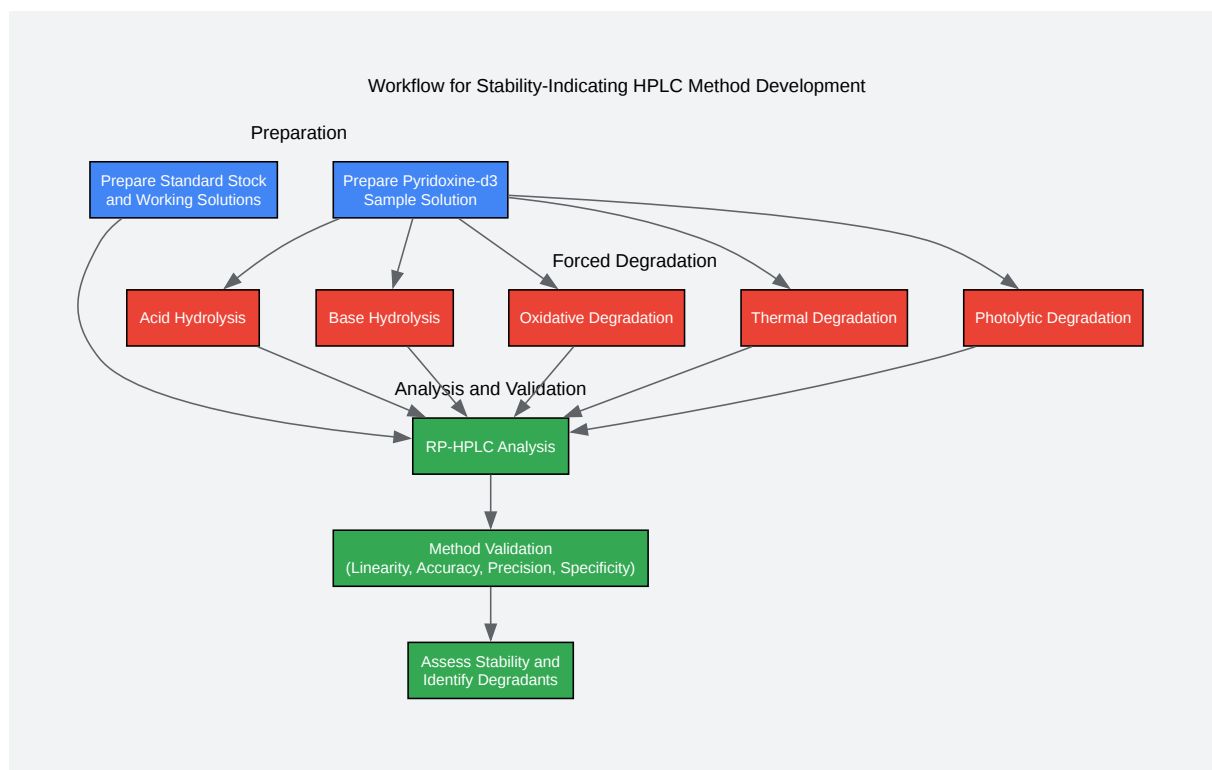
## Degradation Pathways

The degradation of Pyridoxine can occur through several pathways, including oxidation and bacterial degradation. The primary degradation product of Pyridoxine is often identified as Pyridoxal[9].

## Bacterial Degradation of Pyridoxine

Bacteria capable of utilizing Pyridoxine as a sole carbon source employ distinct degradation pathways. Two primary pathways have been identified, both initiating with a dehydrogenation reaction but at different positions on the molecule[5][10].





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